

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Cupressuflavone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cupressuflavone

Cat. No.: B190865

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cupressuflavone is a naturally occurring biflavonoid renowned for its diverse pharmacological activities, including anti-inflammatory, antioxidant, and antiviral properties.[1][2] A thorough understanding of its chemical structure and stereochemistry is paramount for its potential development as a therapeutic agent. This technical guide provides a comprehensive overview of the structural features of **cupressuflavone**, including its chemical composition, bonding, and three-dimensional arrangement. It details the experimental protocols used for its isolation, purification, and structural elucidation, and presents key quantitative data in a clear, tabular format. Furthermore, this guide visualizes the molecular structure and the logical workflow for its characterization using Graphviz diagrams, offering a valuable resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure

Cupressuflavone is a biflavonoid, meaning it is composed of two flavonoid units linked together.[3] Specifically, it is a symmetrical dimer of the flavone apigenin, connected by a C-C bond between the C-8 positions of the two apigenin moieties.[3][4] This linkage is a key feature, distinguishing it from other biflavonoids like amentoflavone where the linkage is between C-3' and C-8 positions.

The systematic IUPAC name for **cupressuflavone** is 8-[5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxochromen-8-yl]-5,7-dihydroxy-2-(4-hydroxyphenyl)chromen-4-one.[3][5] Its molecular formula is C₃₀H₁₈O₁₀. [3]

Figure 1: Chemical Structure of **Cupressuflavone**.

Physicochemical Properties

A summary of the key physicochemical properties of **cupressuflavone** is provided in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₃₀ H ₁₈ O ₁₀	[3]
Molecular Weight	538.5 g/mol	[2][3]
Monoisotopic Mass	538.08999677 Da	[3]
IUPAC Name	8-[5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxochromen-8-yl]-5,7-dihydroxy-2-(4-hydroxyphenyl)chromen-4-one	[3][5]
CAS Number	3952-18-9	[2][3]
Topological Polar Surface Area	174 Å ²	[3]
Appearance	Powder	[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]

Stereochemistry

The C8-C8" bond between the two apigenin units in **cupressuflavone** is a single bond. Rotation around this bond can be restricted due to steric hindrance from the bulky ortho substituents on the aromatic rings. This restricted rotation gives rise to a phenomenon known as atropisomerism, where the molecule can exist as a pair of non-superimposable, mirror-image stereoisomers (enantiomers) that do not arise from a traditional chiral center.[7]

The absolute stereochemistry of related biflavonoids has been determined using chiroptical methods such as Circular Dichroism (CD) spectroscopy.[7] For instance, the absolute configuration of (-)-4',4'',7,7''-tetra-O-methyl**cupressuflavone** has been determined by comparing experimental CD spectra with theoretical calculations.[7] Similarly, atropisomeric glucosides of **cupressuflavone** have been isolated and their absolute configurations determined using 2D NMR and CD spectroscopy.[7]

Experimental Protocols

Isolation and Purification

Cupressuflavone can be isolated from various plant sources, including species of *Cupressus*, *Juniperus*, and *Lophira*. A general protocol for its isolation and purification is as follows:

- **Extraction:** The dried and powdered plant material (e.g., leaves) is extracted with a suitable solvent, such as acetone or methanol, at room temperature.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel. The column is typically eluted with a gradient of solvents, such as a mixture of benzene, pyridine, and formic acid.[5]
- **Purification:** Fractions containing **cupressuflavone**, as identified by thin-layer chromatography (TLC), are combined. Further purification can be achieved by re-chromatography on a Sephadex LH-20 column using methanol as the eluent.[5] The purity of the isolated compound is then confirmed by HPLC.

Structural Elucidation

The structure of **cupressuflavone** is typically elucidated using a combination of spectroscopic techniques.

- **UV-Visible Spectroscopy:** In methanol, flavones typically show two major absorption bands. For **cupressuflavone**, these are observed around 270 nm (Band II, corresponding to the A-ring) and 330 nm (Band I, corresponding to the B-ring).
- **Infrared (IR) Spectroscopy:** IR spectroscopy helps to identify the functional groups present in the molecule. Key absorptions for **cupressuflavone** include those for hydroxyl (-OH) groups, carbonyl (C=O) groups of the γ-pyrone ring, and aromatic C=C bonds.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of **cupressuflavone**.^[6] Tandem MS (MS/MS) experiments provide information about the fragmentation pattern, which helps in confirming the structure. The pseudo-molecular ion $[M-H]^-$ is often observed in negative ion mode.^[8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are crucial for the complete structural assignment of **cupressuflavone**.^{[5][9]} 1H NMR provides information about the protons in the molecule, while ^{13}C NMR provides information about the carbon skeleton. 2D NMR experiments establish the connectivity between protons and carbons, allowing for the unambiguous assignment of all signals and confirming the 8-8" linkage between the two apigenin units.

Quantitative Analysis by HPLC-DAD

A validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method has been developed for the quantification of **cupressuflavone**.^{[10][11]}

Parameter	Value	Reference(s)
Chromatographic Conditions		
Column	C18 (150 mm × 4.6 mm I.D., 5 µm)	[10][11][12]
Mobile Phase	Water: Acetonitrile: Formic Acid (60: 40: 0.1%, v/v)	[10][11][12]
Flow Rate	1.0 mL/min	[10][11][12]
Detection Wavelength	330 nm	[10][11][12]
Column Temperature	25 °C	[11]
Validation Parameters		
Linearity Range	0.5 - 40 µg/mL	[10][11][12]
Correlation Coefficient (r ²)	> 0.999	[10][11][12]
Limit of Detection (LOD)	0.15 µg/mL	[10][11][12]
Limit of Quantitation (LOQ)	0.47 µg/mL	[10][11][12]
Intraday Precision (RSD%)	< 3%	[10][11][12]
Interday Precision (RSD%)	< 3%	[10][11][12]
Accuracy (RE%)	< 15%	[10][11][12]

Logical Workflow for Structural and Stereochemical Elucidation

The process of fully characterizing the chemical structure and stereochemistry of **cupressuflavone** follows a logical progression of experimental techniques. This workflow is illustrated in the diagram below.

Figure 2: Workflow for the Elucidation of **Cupressuflavone**.

Conclusion

Cupressuflavone possesses a well-defined chemical structure as a symmetrical biflavonoid derived from apigenin. Its stereochemistry is characterized by the potential for atropisomerism due to restricted rotation around the central C-C bond. The isolation, purification, and structural elucidation of **cupressuflavone** are achieved through a combination of chromatographic and spectroscopic techniques, with HPLC-DAD providing a robust method for its quantification. This comprehensive technical guide serves as a foundational resource for scientists and researchers, facilitating further investigation into the medicinal chemistry and therapeutic potential of this promising natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. scielo.br [scielo.br]
- 3. researchgate.net [researchgate.net]
- 4. Structure elucidation of a new isoflavone by exclusive use of ^1H NMR measurements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. ndl.ethernet.edu.et [ndl.ethernet.edu.et]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. ukm.my [ukm.my]
- 10. Analysis of cupressuflavone and amentoflavone from Cupressus sempervirens L. and its tissue cultured callus using HPLC-DAD method - MedCrave online [medcraveonline.com]
- 11. medcraveonline.com [medcraveonline.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Cupressuflavone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b190865#chemical-structure-and-stereochemistry-of-cupressuflavone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com